

Introduction: Navigating Data Scarcity for Indoline-4-ol

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Compound of Interest

Compound Name: *Indoline-4-ol*

Cat. No.: B1587766

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Indoline-4-ol (CAS No. 85926-99-4) is a substituted indoline derivative of interest in synthetic chemistry and drug discovery. As with many specialized research chemicals, comprehensive, publicly available health and safety data specific to this compound is limited. This guide is designed for researchers, scientists, and drug development professionals to establish a robust safety framework when handling **Indoline-4-ol**.

Given the absence of a dedicated Safety Data Sheet (SDS), this document employs a precautionary principle. The safety recommendations herein are synthesized from data on structurally similar compounds, primarily the parent heterocycle, Indoline (CAS No. 496-15-1), and the related analogue, 4-Hydroxyindole (CAS No. 2380-94-1). The addition of a hydroxyl group to the indoline scaffold can alter the compound's reactivity, solubility, and toxicological profile. Therefore, the information presented should be considered a conservative baseline. All laboratory work must be preceded by a site-specific risk assessment performed by qualified personnel.

Hazard Identification: An Analogue-Based Assessment

A definitive GHS classification for **Indoline-4-ol** is not available. However, by examining the classifications of its structural relatives, we can infer a potential hazard profile.

- Indoline (Parent Compound): Classified as a skin and serious eye irritant. It may also cause respiratory irritation and is considered harmful if swallowed.[1][2][3][4]

- 4-Hydroxyindole (Analogue): Similarly classified as causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).[\[5\]](#)

Based on this analogue data, it is prudent to handle **Indoline-4-ol** as a compound that is, at minimum:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

The physical form of **Indoline-4-ol** is reported as a light yellow to brown solid.[\[6\]](#) This solid nature may present an inhalation hazard if the material is a fine powder that can become airborne.

Table 1: Inferred Hazard Profile for Indoline-4-ol

Hazard Class	GHS Hazard Statement (Inferred)	Basis for Inference
Acute Toxicity, Oral	H302: Harmful if swallowed	Indoline, 4-Hydroxyindole [2] [7]
Skin Corrosion/Irritation	H315: Causes skin irritation	Indoline, 4-Hydroxyindole [1] [5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Indoline, 4-Hydroxyindole [1] [5]
STOT, Single Exposure	H335: May cause respiratory irritation	Indoline, 4-Hydroxyindole [1] [5]

Precautionary Handling and Storage

The causality behind stringent handling protocols is the prevention of exposure through dermal, ocular, and inhalation routes. Given the irritant nature of its analogues, all handling of **Indoline-4-ol** should occur with appropriate engineering controls.

Engineering Controls and Safe Handling Workflow

The primary engineering control for handling solid **Indoline-4-ol** is a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)

Protocol for Handling Solid **Indoline-4-ol**:

- Preparation: Designate a specific area within a chemical fume hood for the procedure. Ensure all necessary equipment (spatulas, weigh boats, glassware) and personal protective equipment are readily available.
- Weighing: If possible, use a balance within the fume hood. If an external balance must be used, transfer the solid in a sealed container. Tare the container on the balance before opening. Open and handle the container only within the fume hood.
- Dispensing: Use spatulas to carefully transfer the solid. Avoid any actions that could generate dust, such as dropping material from a height.
- Dissolution: When preparing solutions, add the solvent to the solid slowly to prevent splashing.[\[8\]](#)
- Post-Handling: Tightly seal the source container. Decontaminate all surfaces within the fume hood and any equipment used. Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)



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Caption: Workflow for handling chemicals with limited safety data.

Storage Conditions

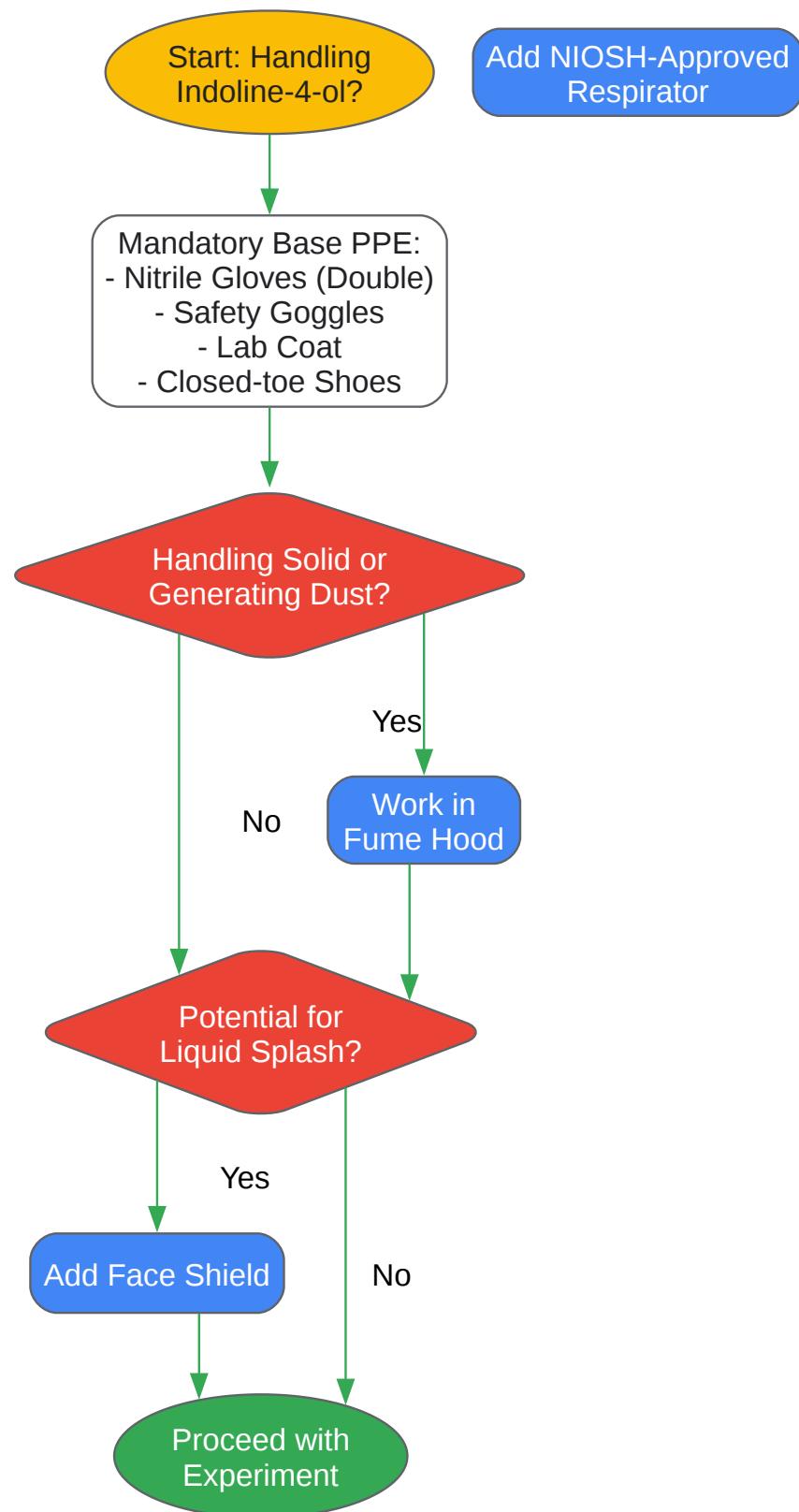
Proper storage is critical to maintaining the integrity of the compound and ensuring safety.

- Temperature: Store at 2-8°C.[6]
- Atmosphere: Keep in a tightly closed container in a dry, cool, and well-ventilated place.[1][9]
- Light: Protect from light.[6]
- Incompatibilities: Store away from strong oxidizing agents.[1][9]

Exposure Control & Personal Protective Equipment (PPE)

The selection of PPE is dictated by the anticipated hazards.[10] The principle of using multiple, chemically resistant barriers is a self-validating system to prevent exposure.[8][11]

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Given that no specific permeation data exists for **Indoline-4-ol**, double-gloving is a recommended best practice, especially for prolonged handling.[8] Always inspect gloves before use and wash them before removal.[11]
- Eye and Face Protection: Chemical safety goggles that fit snugly are mandatory.[10] In situations where splashing is possible (e.g., dissolving the compound or transferring solutions), a face shield should be worn in addition to goggles.[12]
- Skin and Body Protection: A lab coat must be worn and kept fully fastened. For procedures with a higher risk of spillage, consider a chemical-resistant apron. Wear long pants and closed-toe shoes.[11]
- Respiratory Protection: If work cannot be conducted in a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate particulate filter is required. [9][11] A full respiratory protection program, including fit testing, should be in place.

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Caption: Decision tree for selecting appropriate PPE.

Emergency Procedures: First Aid & Spill Response

Rapid and correct response to an exposure or spill is critical. The following measures are based on standard protocols for irritants and orally toxic compounds.[\[1\]](#)[\[13\]](#)[\[14\]](#)

First Aid Measures

Protocol for Emergency Response:

- General Advice: Move the victim out of the dangerous area. Show this safety guide to the attending physician. First responders should protect themselves from exposure.[\[14\]](#)[\[15\]](#)
- If Inhaled: Move the person into fresh air.[\[13\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[15\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing.[\[15\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[14\]](#) If skin irritation persists, get medical advice.[\[13\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#) Remove contact lenses if present and easy to do.[\[13\]](#) Continue rinsing and seek immediate medical attention from an ophthalmologist.
- If Swallowed: Do NOT induce vomiting.[\[15\]](#) Rinse mouth thoroughly with water.[\[13\]](#) Never give anything by mouth to an unconscious person.[\[14\]](#) Call a POISON CENTER or doctor immediately.[\[9\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[\[13\]](#) Wear the full PPE described in Section 3, including respiratory protection. Avoid breathing dust or vapors.
- Containment and Cleaning: For a solid spill, carefully sweep or shovel the material into a suitable, labeled container for disposal.[\[9\]](#) Avoid generating dust. Moisten the material slightly with water if necessary to prevent it from becoming airborne. For a solution spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[1\]](#)

- Environmental Precautions: Do not let the product enter drains or waterways.[13][16]

Fire and Explosion Hazard Data

While specific data for **Indoline-4-ol** is unavailable, information for Indoline suggests it is a combustible liquid.[17] Solid reagents can also pose a fire risk.

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[13]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire. [13]
- Hazardous Combustion Products: During a fire, irritating and toxic gases may be generated, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[9][15]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][15]

Toxicological and Ecological Information

- Toxicological Profile: The toxicological properties of **Indoline-4-ol** have not been fully investigated.[9] Based on analogue data, it is presumed to be an irritant to the skin, eyes, and respiratory system, and may be harmful if ingested.[1][5] No information is available regarding its potential for carcinogenicity, mutagenicity, or reproductive toxicity.[1][9]
- Ecological Profile: The ecotoxicity of **Indoline-4-ol** is unknown. However, the related compound Indole is classified as very toxic to aquatic life.[16][18] As a precautionary measure, **Indoline-4-ol** should not be released into the environment. All waste must be handled as hazardous chemical waste and disposed of according to local, state, and federal regulations.[1][16]

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